

Application Notes and Protocols for ML-180

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ML-180
CAS No.: 863588-32-3
Cat. No.: B15604804

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **ML-180**, a potent inverse agonist of the orphan nuclear receptor Liver Receptor Homolog-1 (LRH-1). Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Introduction to ML-180

ML-180 (also known as SR1848) is a selective inhibitor of LRH-1 (NR5A2) with an IC_{50} of 3.7 μ M.^{[1][2]} It demonstrates significantly less activity towards the related steroidogenic factor-1 (SF-1; NR5A1). By repressing LRH-1 activity, **ML-180** has been shown to inhibit the expression of downstream target genes involved in cell proliferation, such as cyclin D1 and cyclin E1, and steroidogenesis, including CYP19 (Aromatase), GATA3, and GATA4.^[1] This inhibitory action makes **ML-180** a valuable tool for studying LRH-1 dependent signaling pathways and a potential therapeutic agent in LRH-1-driven cancers.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for **ML-180**.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₅ ClN ₄ O ₂	[3]
Molecular Weight	388.89 g/mol	[3]
Appearance	White to off-white solid	[2]
Purity	≥98%	
IC ₅₀ (LRH-1)	3.7 μM	[1][2]
Solubility in DMSO	≥ 11 mg/mL (≥ 28.28 mM)	[2]

Dissolution Protocols

ML-180 is sparingly soluble in aqueous solutions and requires an organic solvent for the preparation of stock solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent.

Materials Required

- **ML-180** powder
- Anhydrous, sterile-filtered DMSO (cell culture grade)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or heating block (optional)
- Sonicator (optional)

Protocol for Preparing a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML-180** in DMSO.

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination, especially if the solution will be used in cell culture.
- **Weighing **ML-180**:** Accurately weigh the desired amount of **ML-180** powder. To prepare 1 mL of a 10 mM stock solution, you will need 3.89 mg of **ML-180** (Molecular Weight: 388.89 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **ML-180** powder. For a 10 mM stock, add 1 mL of DMSO for every 3.89 mg of **ML-180**.
- **Dissolution:**
 - **Vortexing:** Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - **Warming (Optional):** If the compound does not fully dissolve, warm the solution to 37°C for 5-10 minutes. Intermittently vortex the solution during warming.
 - **Sonication (Optional):** As an alternative or in addition to warming, sonicate the solution in a water bath for 5-10 minutes.[\[2\]](#) This can help to break up any remaining solid particles.
- **Visual Inspection:** After dissolution, visually inspect the solution to ensure it is clear and free of any precipitate.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles. Store as recommended in Section 4.

Protocol for Preparing Working Solutions

For cell-based assays, the concentrated DMSO stock solution must be further diluted in an aqueous medium (e.g., cell culture medium).

- **Calculate Dilution:** Determine the volume of the DMSO stock solution required to achieve the desired final concentration in your experimental medium.
- **Serial Dilution (Recommended):** To avoid precipitation of the compound, perform serial dilutions. First, dilute the DMSO stock solution in a small volume of the aqueous medium before adding it to the final volume.

- Final Dilution: Add the diluted **ML-180** solution to the final volume of the experimental medium and mix gently but thoroughly.
- DMSO Concentration Control: Ensure the final concentration of DMSO in the experimental medium is non-toxic to the cells (typically $\leq 0.5\%$). Prepare a vehicle control with the same final concentration of DMSO to account for any solvent effects.

Storage and Stability

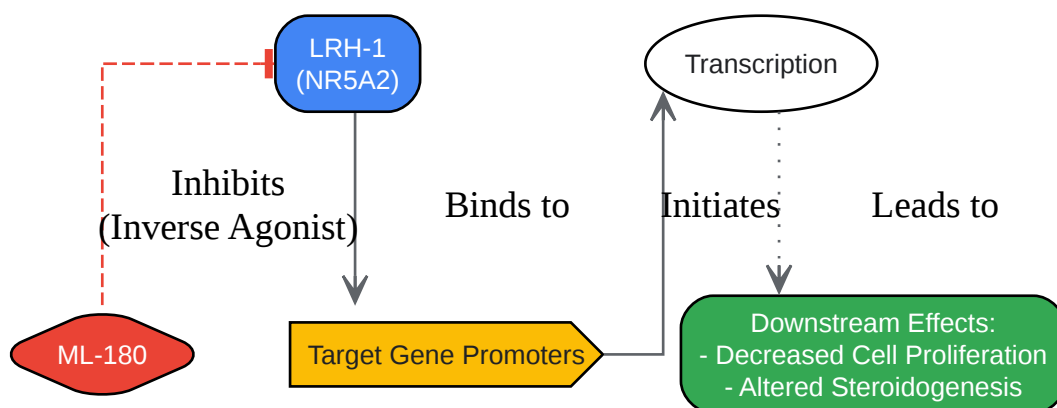
Proper storage of **ML-180**, both in solid form and in solution, is critical to maintain its chemical stability and biological activity.

Form	Storage Temperature	Duration	Notes	Reference
Solid Powder	-20°C	Up to 3 years	Store desiccated.	[2]
4°C	Short-term			
DMSO Stock Solution	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.	[2]
-20°C	Up to 6 months	[1]		

Note: Solutions of **ML-180** in DMSO should be protected from light.

Visualizations

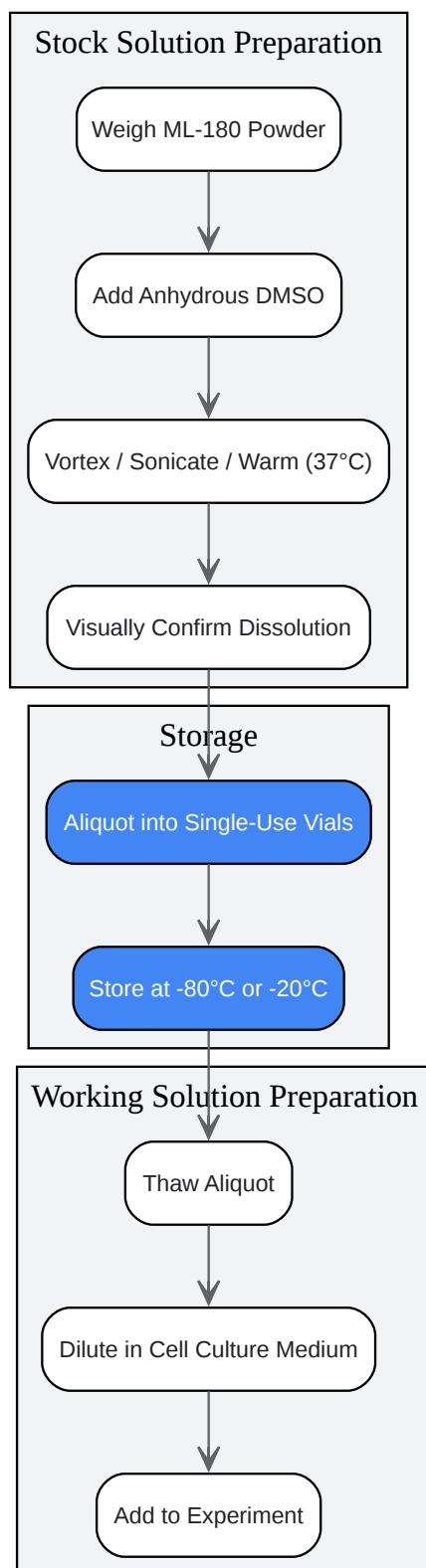
ML-180 Mechanism of Action: Inhibition of LHRH-1 Signaling Pathway



[Click to download full resolution via product page](#)

Caption: **ML-180** acts as an inverse agonist of LRH-1 in the nucleus, inhibiting its transcriptional activity.

Experimental Workflow for ML-180 Solution Preparation and Use



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and storing **ML-180** solutions for experimental use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. ML-180 | TargetMol [[targetmol.com](https://www.targetmol.com)]
- 3. ML-180 - MedChem Express [[bioscience.co.uk](https://www.bioscience.co.uk)]
- To cite this document: BenchChem. [Application Notes and Protocols for ML-180]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15604804/docs#application-notes-and-protocols-for-ml-180>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check